

Application Notes and Protocols for Elastase-IN-3

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Compound of Interest

Compound Name: Elastase-IN-3

Cat. No.: B082112

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **Elastase-IN-3**, a potent inhibitor of the *Pseudomonas aeruginosa* quorum-sensing system. Adherence to these guidelines is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Compound Information

Elastase-IN-3 is a small molecule inhibitor that targets the LasR protein, a key regulator of quorum sensing in *Pseudomonas aeruginosa*. By disrupting this signaling pathway, **Elastase-IN-3** can prevent the expression of virulence factors and biofilm formation, making it a valuable tool for research in antibacterial drug discovery.^{[1][2]}

Property	Value
Molecular Formula	C ₁₂ H ₁₀ O ₂ S ₂
Molecular Weight	250.34 g/mol ^{[1][2]}
Appearance	Off-white to light yellow solid ^[1]
Mechanism of Action	Inhibitor of LasR protein in <i>Pseudomonas aeruginosa</i> quorum sensing
Binding Affinity (KD)	7.04 μM for LasR protein

Dissolution Protocols

Successful dissolution of **Elastase-IN-3** is critical for accurate in vitro and in vivo studies. The following protocols provide step-by-step instructions for preparing stock and working solutions.

In Vitro Stock Solution (DMSO)

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **Elastase-IN-3** for in vitro applications.

Materials:

- **Elastase-IN-3** solid
- Anhydrous or newly opened DMSO
- Sterile microcentrifuge tubes or vials
- Ultrasonic bath

Protocol:

- Equilibrate the **Elastase-IN-3** vial to room temperature before opening.
- Weigh the desired amount of **Elastase-IN-3** solid in a sterile tube.
- Add the appropriate volume of DMSO to achieve the desired concentration (e.g., for a 50 mg/mL stock solution, add 1 mL of DMSO to 50 mg of **Elastase-IN-3**).
- Vortex the solution briefly to mix.
- Place the tube in an ultrasonic bath and sonicate until the solid is completely dissolved. A clear solution should be obtained.
- If precipitation is observed, gentle heating and/or further sonication may be applied.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

In Vivo Working Solutions

For in vivo experiments, **Elastase-IN-3** can be formulated using co-solvents to ensure solubility and biocompatibility. Two common formulations are provided below. It is recommended to prepare these solutions fresh on the day of use.

Protocol 1: SBE- β -CD Formulation

This formulation is suitable for parenteral administration.

Materials:

- **Elastase-IN-3** DMSO stock solution (e.g., 50 mg/mL)
- 20% (w/v) Sulfobutyl ether- β -cyclodextrin (SBE- β -CD) in saline
- Sterile tubes

Protocol:

- Prepare the 20% SBE- β -CD in saline solution.
- In a sterile tube, add 10% of the final volume from the **Elastase-IN-3** DMSO stock solution.
- Add 90% of the final volume with the 20% SBE- β -CD in saline solution.
- Mix thoroughly until a clear solution is obtained. For example, to prepare 1 mL of a 5 mg/mL working solution, add 100 μ L of a 50 mg/mL DMSO stock solution to 900 μ L of 20% SBE- β -CD in saline.

Protocol 2: Corn Oil Formulation

This formulation is suitable for oral or subcutaneous administration.

Materials:

- **Elastase-IN-3** DMSO stock solution (e.g., 50 mg/mL)
- Corn oil

- Sterile tubes

Protocol:

- In a sterile tube, add 10% of the final volume from the **Elastase-IN-3** DMSO stock solution.
- Add 90% of the final volume with corn oil.
- Mix thoroughly until a clear solution is achieved. For example, to prepare 1 mL of a 5 mg/mL working solution, add 100 μ L of a 50 mg/mL DMSO stock solution to 900 μ L of corn oil.

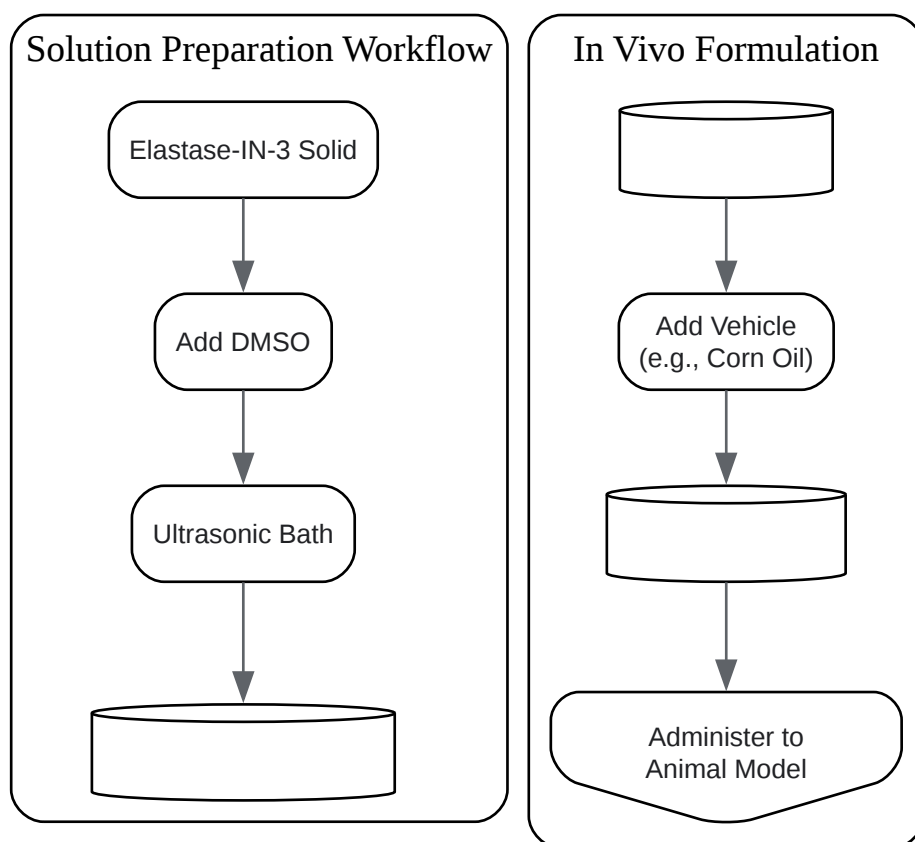
Storage and Stability

Proper storage of **Elastase-IN-3** in both solid and solution form is essential to maintain its chemical integrity and biological activity.

Form	Storage Temperature	Duration	Special Conditions
Solid	4°C	Long-term	Store under nitrogen.
Stock Solution	-80°C	6 months	Store under nitrogen; avoid repeated freeze-thaw cycles.
Stock Solution	-20°C	1 month	Store under nitrogen; avoid repeated freeze-thaw cycles.
In Vivo Working Solution	Room Temperature	Same day use	Prepare fresh before each experiment.

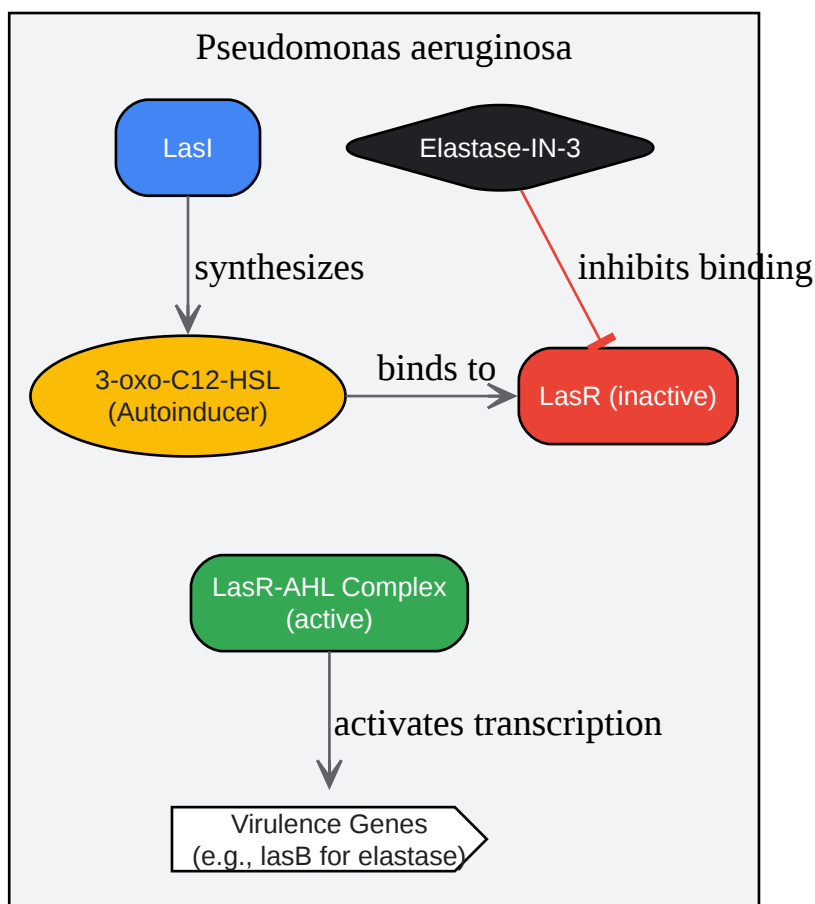
Experimental Workflow & Signaling Pathway

The following diagrams illustrate the experimental workflow for preparing **Elastase-IN-3** solutions and the targeted LasR signaling pathway in *Pseudomonas aeruginosa*.



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Caption: Experimental workflow for **Elastase-IN-3** solution preparation.



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Caption: Inhibition of the LasR quorum-sensing pathway by **Elastase-IN-3**.

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References

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